

Clinical Efficacy: Summary of Meta-Analysis Findings

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Compound Focus: Dipyridamole

CAS No.: 58-32-2

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The table below summarizes the outcomes for key vascular events from a 2008 meta-analysis comparing aspirin plus **dipyridamole** versus aspirin alone [1].

Outcome Measure	Number of Trials & Patients	Relative Risk (RR) with Aspirin + Dipyridamole vs. Aspirin Alone	Statistical Significance
Stroke (alone)	Multiple RCTs (Systematic Review)	RR 0.77 (95% CI 0.67 to 0.89)	Statistically significant
Composite Endpoint (Stroke, MI, or Vascular Death)	Multiple RCTs (Systematic Review)	RR 0.85 (95% CI 0.76 to 0.94)	Statistically significant
Studies using Extended-Release Dipyridamole (Composite Endpoint)	Subset analysis	RR 0.82 (95% CI 0.73 to 0.92)	Statistically significant
Studies using Immediate-Release Dipyridamole (Composite Endpoint)	Subset analysis	RR 0.95 (95% CI 0.75 to 1.19)	Not statistically significant

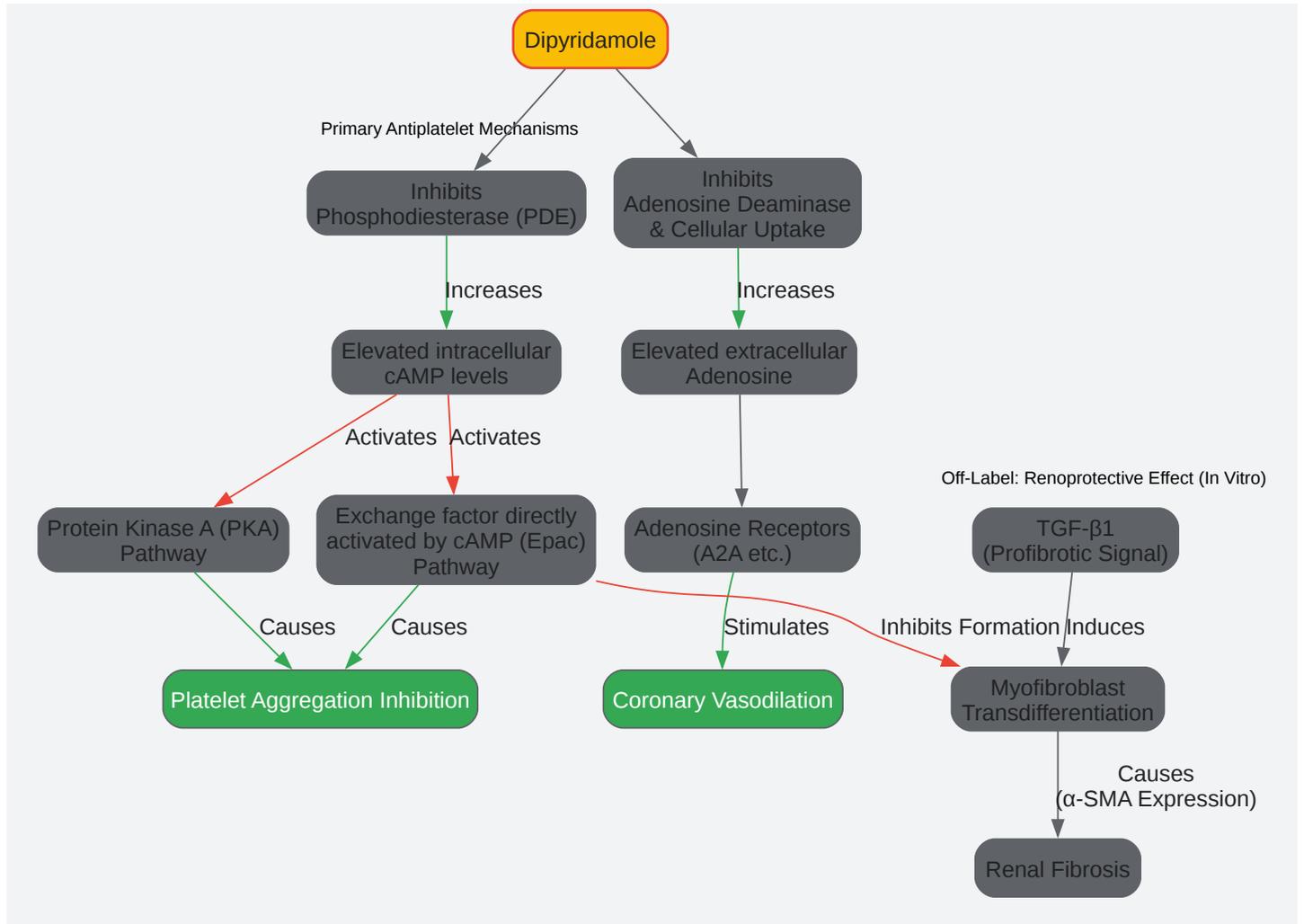
Detailed Experimental Protocols from Key Studies

For researchers, understanding the design of the underlying trials is critical for evaluating the data.

- **ESPS-2 Trial Design [2]:**
 - **Objective:** To evaluate stroke risk reduction in patients with recent transient ischemic attacks (TIA) or ischemic stroke.
 - **Methodology:** A randomized, placebo-controlled, double-blind trial.
 - **Groups:** Patients were categorized into four treatment groups:
 - Placebo
 - Aspirin (25 mg twice daily)
 - Extended-release **dipyridamole** (200 mg twice daily)
 - Combination therapy (aspirin 25 mg + extended-release **dipyridamole** 200 mg twice daily)
 - **Primary Outcome:** Risk of stroke recurrence.
- **2008 Meta-Analysis Protocol [1]:**
 - **Objective:** To systematically compare aspirin plus **dipyridamole** with aspirin alone for preventing recurrent cerebral and systemic vascular events.
 - **Data Sources:** Randomized controlled trials (RCTs) identified through a systematic review.
 - **Analysis:** Performed separate analyses for the incidence of stroke alone and the composite outcome of stroke, myocardial infarction, or vascular death.
 - **Subgroup Analysis:** Planned a priori to examine the effect size based on the formulation of **dipyridamole** used (immediate-release vs. predominantly extended-release).

Mechanism of Action: Signaling Pathways

Dipyridamole exerts its antiplatelet and vasodilatory effects through two primary mechanisms, which are illustrated in the diagram below.



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The diagram above shows the core pathways. Key experimental evidence for the anti-fibrotic mechanism comes from an in vitro study on renal fibroblasts [3]:

- **Experimental Model:** Normal rat kidney fibroblasts (NRK49F cells) treated with TGF- β 1 to induce fibrosis.
- **Intervention:** Cells were exposed to **dipyridamole**, selective pathway inhibitors (H89 for PKA, ESI-05 for Epac), and pathway activators.
- **Key Findings:**
 - **Dipyridamole** suppressed TGF- β 1-induced α -SMA expression (a fibrosis marker).
 - The anti-fibrotic effect was **abolished by an Epac inhibitor (ESI-05)**, but not by a PKA inhibitor (H89).
 - An Epac activator alone also inhibited the fibrotic transformation.
- **Conclusion:** The suppressive effect of **dipyridamole** on fibrosis is exerted specifically via activation of the Epac pathway downstream of elevated cAMP [3].

Comparison with Alternative Antiplatelet Agents

The following table places **dipyridamole** in context with other common antiplatelet agents used for vascular prevention, based on ratings and key information from the search results [4] [5].

Drug / Combination	Common Indications	User Rating (out of 10)	Key Considerations
Aspirin + Dipyridamole	Secondary stroke/TIA prevention [2] [5]	6.8 [5]	More effective than aspirin alone for stroke prevention; headache is a common side effect [1] [2].
Aspirin (alone)	Pain/fever, anti-inflammatory, CV risk reduction [4]	7.8 [4]	Over-the-counter, lower cost; basis for comparison in many trials [1] [4].
Clopidogrel	Secondary stroke/MI prevention, ACS [5]	7.2 [5]	Comparable to aspirin+dipyridamole for stroke prevention; once-daily dosing [2].
Warfarin (Anticoagulant)	Venous thrombosis, embolic prevention (e.g., mechanical valves) [4]	7.9 [4]	Used with dipyridamole as adjunct for mechanical heart valves; requires frequent INR monitoring [2].

Conclusion for Researchers

The body of evidence supports the use of the **aspirin and extended-release dipyridamole combination** for secondary prevention of vascular events, particularly stroke, in patients with a history of TIA or ischemic stroke. Its efficacy is superior to aspirin monotherapy and comparable to clopidogrel [1] [2]. Beyond its established antiplatelet action, emerging research points to direct anti-fibrotic mechanisms via the cAMP-Epac pathway, suggesting potential therapeutic applications beyond cardiovascular medicine [3].

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To cite this document: Smolecule. [Clinical Efficacy: Summary of Meta-Analysis Findings]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b526297#dipyridamole-meta-analysis-vascular-event-prevention>]

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